

Application Notes and Protocols for Studying c-Met Signaling with NVP-BVU972

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NVP-BVU972 is a potent and selective small-molecule inhibitor of the c-Met receptor tyrosine kinase.[1][2][3] The c-Met signaling pathway plays a crucial role in cell proliferation, survival, migration, and invasion.[4][5][6] Dysregulation of this pathway is implicated in the development and progression of various cancers.[4][5] **NVP-BVU972** serves as a valuable tool for investigating the physiological and pathological roles of c-Met signaling. These application notes provide detailed protocols for utilizing **NVP-BVU972** in key in vitro assays to probe c-Met signaling.

Mechanism of Action

NVP-BVU972 is an ATP-competitive inhibitor of c-Met kinase activity.[7] Structural studies have shown that **NVP-BVU972** binds to the active conformation of the c-Met kinase domain.[8] A key interaction involves the stacking of the Tyr1230 residue with the core moiety of **NVP-BVU972**, which is critical for its inhibitory activity.[8][9] Mutations in Tyr1230 can lead to resistance to **NVP-BVU972**.[6][7][9]

Data Presentation

Table 1: In Vitro Kinase Inhibitory Activity of NVP-BVU972



Target	IC50 (nM)	Notes
c-Met (wild-type)	14	[1][2][3]
RON	>1000	Highly selective against the closely related RON kinase.[3]

Table 2: Anti-proliferative Activity of NVP-BVU972 in c-

Met Dependent Cell Lines

Cell Line	c-Met Status	IC50 (nM)
GTL-16	Gene Amplification	66
MKN-45	Gene Amplification	82
EBC-1	Gene Amplification	32
BaF3 TPR-MET (wild-type)	Fusion Protein	77[4]

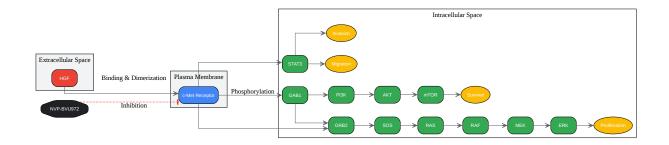
Table 3: Inhibitory Activity of NVP-BVU972 against c-Met

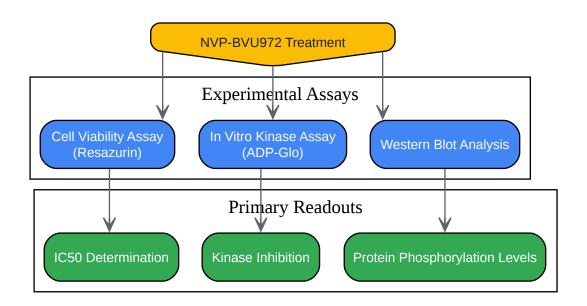
Mutants in BaF3 Cells

c-Met Mutation	IC50 (nM)
M1211L	1.2
M1250T	3.6
F1200I	14.1
V1155L	14.6
L1195V	31.5
D1228A	>129
Y1230H	>129[6]

Mandatory Visualizations







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